

4-Methyloctanoic acid CAS number and chemical identifiers.

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Compound of Interest

Compound Name: 4-Methyloctanoic acid

Cat. No.: B109220

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4-Methyloctanoic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-methyloctanoic acid**, a branched-chain fatty acid with significant relevance in chemical ecology, the flavor and fragrance industry, and as a potential subject of biochemical research. This document consolidates key chemical identifiers, physicochemical properties, synthetic methodologies, and biological functions, presented in a format tailored for a scientific audience.

Core Chemical Information

4-Methyloctanoic acid, also known as 4-methylcaprylic acid, is a medium-chain fatty acid.[1] [2] Its structure consists of an eight-carbon chain with a methyl group at the fourth position and a terminal carboxylic acid group.[3] This compound is notably responsible for the characteristic "mutton" or "goaty" odor associated with sheep and goat products.[3][4]

Chemical Identifiers

A comprehensive list of identifiers for **4-methyloctanoic acid** is provided below, facilitating its unambiguous identification in literature and databases.

Identifier Type	Value
CAS Number	54947-74-9[1][5][6]
IUPAC Name	4-methyloctanoic acid[1]
Molecular Formula	C9H18O2[1][3]
Molecular Weight	158.24 g/mol [1][3][5]
InChI	InChI=1S/C9H18O2/c1-3-4-5-8(2)6-7-9(10)11/h8H,3-7H2,1-2H3,(H,10,11)[1]
InChIKey	LEGGANXCVQPIAI-UHFFFAOYSA-N[1]
Canonical SMILES	CCCCC(C)CCC(=O)O[1]
Synonyms	4-Methylcaprylic acid, Hircinoic acid, 4-methyloctanoic acid[1][7]
FEMA Number	3575[1][5]
EC Number	259-404-2[1][5]

Physicochemical Properties

The physical and chemical properties of **4-methyloctanoic acid** are summarized in the following table. These properties are crucial for its handling, formulation, and application in various experimental and industrial settings.

Property	Value
Appearance	Colorless to pale yellow liquid[3][7]
Odor	Fatty, waxy, musty, with notes of dairy and cream[8]
Boiling Point	Approximately 260-265 °C (500-509 °F)[8]; 149 °C at 22 mmHg[5]
Melting Point	Approximately 15-20 °C (59-68 °F)[8]
Density	Approximately 0.91 g/cm ³ at 25 °C[5][8]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and ether[8]
pKa	Estimated to be around 4.8-5.0[8]
Refractive Index	n _{20/D} 1.433 (lit.)[5]

Experimental Protocols

Detailed methodologies are essential for the replication and advancement of scientific research. This section provides an overview of a representative synthetic route and a general protocol for a pheromone bioassay involving **4-methyloctanoic acid**.

Synthesis of (±)-4-Methyloctanoic Acid

Several synthetic routes for **4-methyloctanoic acid** have been reported, including both racemic and asymmetric approaches.[5] A common and efficient method for the racemic synthesis starts from n-hexanal and involves an orthoester Claisen rearrangement as a key step to elongate the carbon chain by two carbons.

Representative Protocol for Racemic Synthesis:

- Reaction of n-hexanal with a suitable reagent to form an allylic alcohol. This can be achieved through various standard organic chemistry reactions.

- **Orthoester Claisen Rearrangement:** The resulting alcohol is reacted with an orthoester (e.g., triethyl orthoacetate) in the presence of a catalytic amount of a weak acid (e.g., propionic acid) at elevated temperatures. This [5,5]-sigmatropic rearrangement yields an ethyl ester with the desired carbon skeleton.
- **Hydrolysis (Saponification):** The synthesized ethyl 4-methyloctanoate is then hydrolyzed to the corresponding carboxylic acid. This is typically achieved by refluxing with an alcoholic solution of a strong base, such as potassium hydroxide.
- **Acidification:** The resulting carboxylate salt is acidified with a mineral acid (e.g., hydrochloric acid) to a pH below the pKa of the carboxylic acid, leading to the precipitation or extraction of **4-methyloctanoic acid**.
- **Purification:** The final product is purified using standard laboratory techniques such as distillation under reduced pressure or column chromatography.

A Chinese patent describes an alternative route starting from allyl alcohol, which is used to synthesize the key intermediate 2-methyl-1-hexanol. This intermediate then undergoes further reactions, including a nucleophilic substitution with diethyl malonate, followed by saponification, decarboxylation, and acidification to yield **4-methyloctanoic acid**.^[6]

Asymmetric synthesis often involves the resolution of diastereomeric amides or the use of chiral starting materials or catalysts to produce enantiomerically pure (R)- or (S)-**4-methyloctanoic acid**.^[7]

Pheromone Bioassay

4-Methyloctanoic acid is a known aggregation pheromone for several species of rhinoceros beetles (genus *Oryctes*).^[9] Bioassays are crucial for determining the behavioral effects of this and other semiochemicals.

General Protocol for an Olfactometer Bioassay:

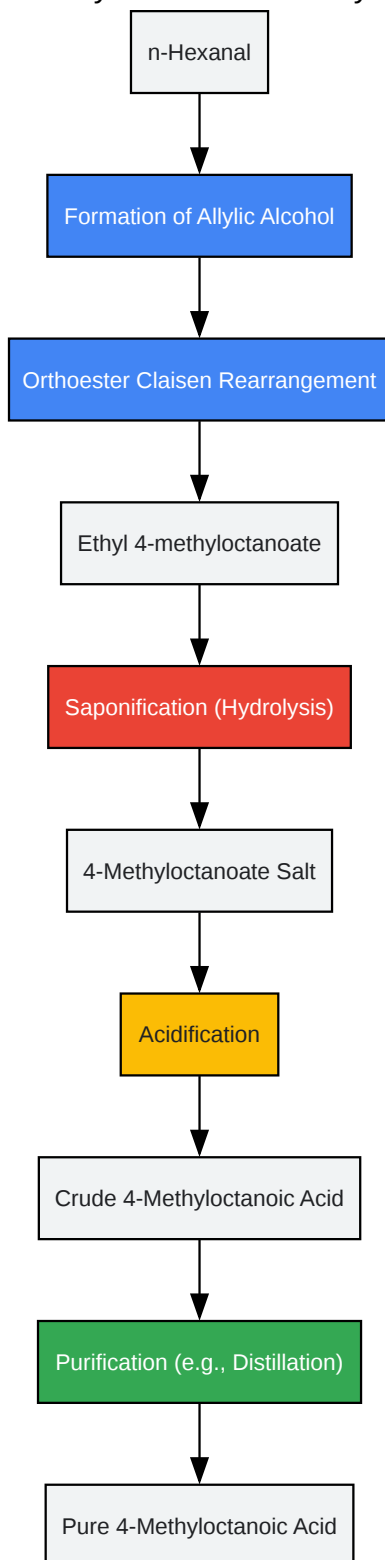
- **Apparatus:** A dual-choice olfactometer (Y-tube or four-arm) is typically used. The apparatus allows for the controlled flow of purified, humidified air through two or more arms, one containing the test odor and the other(s) a control (e.g., solvent only).

- **Test Substance Preparation:** A solution of **4-methyloctanoic acid** in a suitable solvent (e.g., hexane or paraffin oil) is prepared at various concentrations. A specific volume of the solution is applied to a filter paper, which is then placed in the odor arm of the olfactometer.
- **Insect Acclimatization:** The test insects (e.g., adult rhinoceros beetles) are acclimatized to the experimental conditions (temperature, humidity, and light) for a specific period before the assay.
- **Behavioral Observation:** An individual insect is introduced at the entrance of the olfactometer. The time it takes for the insect to make a choice, the arm it chooses, and the duration it spends in each arm are recorded over a set period.
- **Data Analysis:** The choices made by a statistically significant number of insects are analyzed using appropriate statistical tests (e.g., Chi-squared test or G-test) to determine if there is a significant preference for the arm containing **4-methyloctanoic acid** compared to the control.

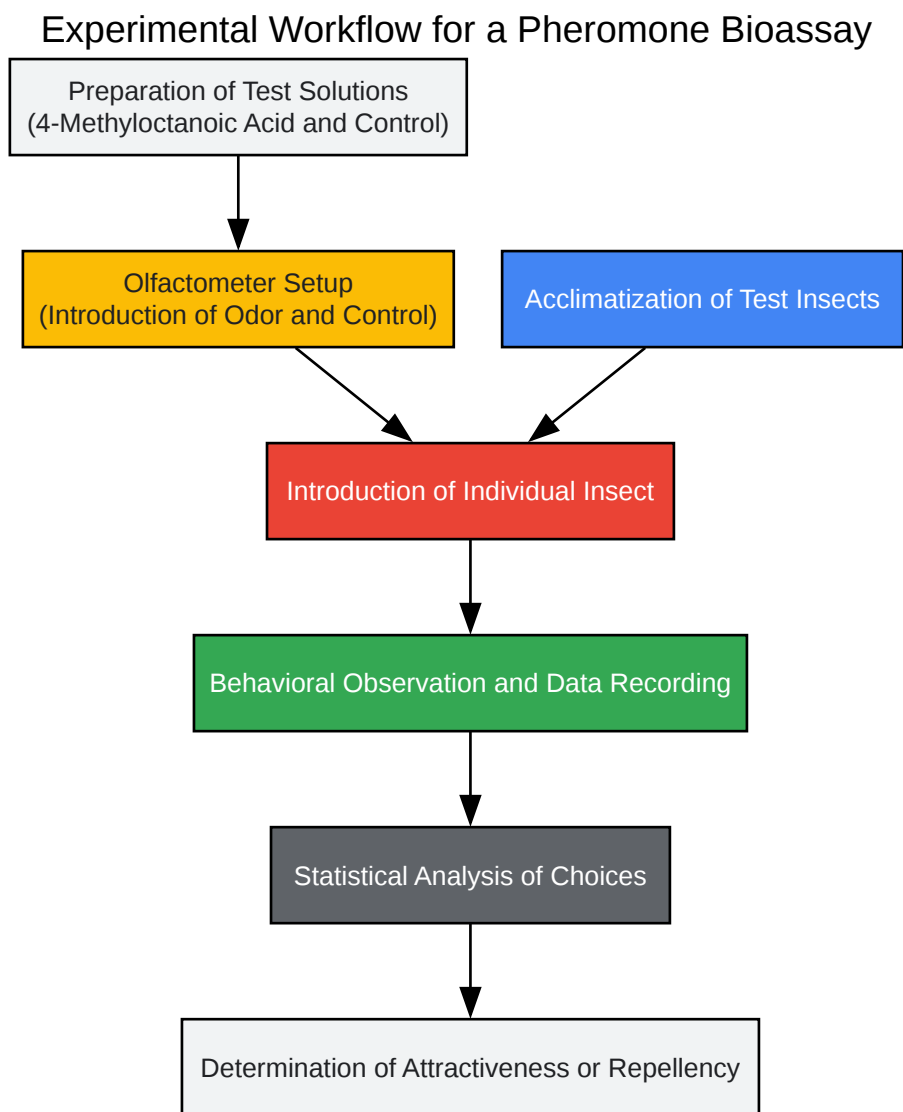
Visualizations: Workflows and Signaling Pathways

To visually represent the complex processes involved in the study of **4-methyloctanoic acid**, the following diagrams have been generated using the DOT language.

Workflow for the Synthesis of 4-Methyloctanoic Acid

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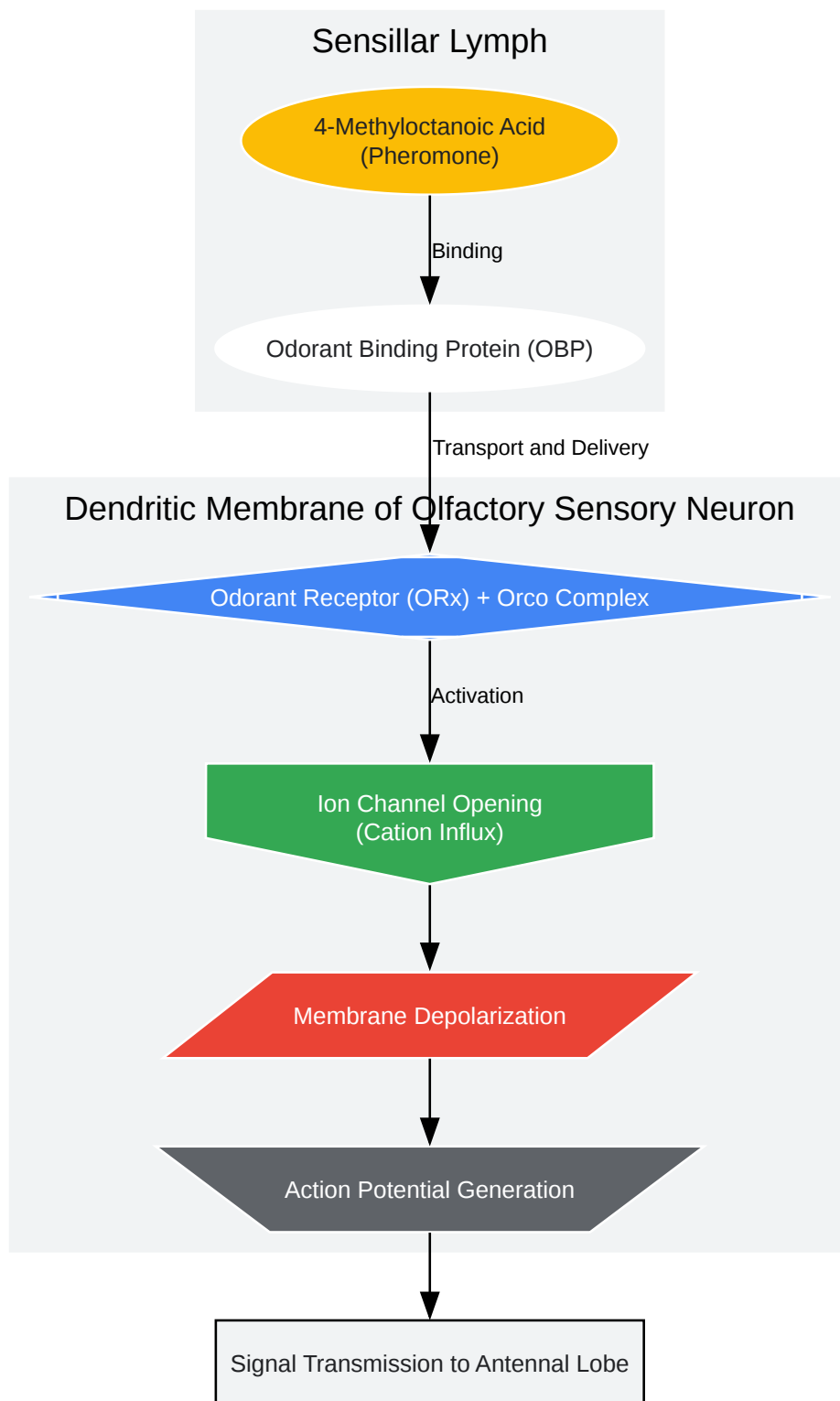
Caption: A representative workflow for the chemical synthesis of racemic **4-methyloctanoic acid**.



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Caption: A generalized workflow for conducting a dual-choice olfactometer bioassay.

General Insect Olfactory Signaling Pathway

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Caption: A simplified diagram of the ionotropic signal transduction cascade in insect olfaction.

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